

# Physicochemical Properties of 2,4-Decadienal: A Technical Guide for Modeling Applications

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## Compound of Interest

Compound Name: 2,4-Decadienal

Cat. No.: B7799900

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## Introduction

**2,4-Decadienal** is an unsaturated aldehyde that is a significant component of many natural and processed materials. It is notably formed during the lipid peroxidation of polyunsaturated fatty acids, such as linoleic acid, and is a key aroma compound in many foods, contributing to flavors described as fatty, green, and citrus-like.<sup>[1][2][3][4][5]</sup> Beyond its sensory characteristics, **2,4-decadienal** is a reactive molecule that interacts with biological systems, inducing cellular responses such as inflammation and apoptosis. Understanding its physicochemical properties is paramount for modeling its behavior in various systems, from food science applications to toxicological and pharmacological studies. This guide provides an in-depth overview of these properties, detailed experimental protocols for their determination, and a visualization of its key signaling pathways.

## Physicochemical Data

The following tables summarize the key physicochemical properties of **2,4-decadienal**, primarily focusing on the (E,E)-isomer, which is the most common and well-studied.

Table 1: General and Physical Properties of (E,E)-**2,4-Decadienal**

Property	Value	Source(s)
Molecular Formula	C <sub>10</sub> H <sub>16</sub> O	
Molecular Weight	152.23 g/mol	
Appearance	Pale yellow to yellow clear liquid	
Odor	Powerful, fatty, oily, with citrus and green notes	
CAS Number	25152-84-5	
Density	0.872 g/mL at 20°C	
Refractive Index	n <sub>20</sub> /D 1.515	

Table 2: Thermodynamic Properties of (E,E)-2,4-Decadienal

Property	Value	Conditions	Source(s)
Boiling Point	114-116 °C	10 mmHg	
227.73 °C	(EPI 4.0)		
Melting Point	Not available		
Vapor Pressure	0.03 mmHg	25 °C	
Flash Point	100 °C		

Table 3: Solubility and Partitioning Properties of (E,E)-2,4-Decadienal

Property	Value	Source(s)
Water Solubility	Insoluble	
Solubility in Organic Solvents	Soluble in alcohol and fixed oils	
LogP (Octanol-Water Partition Coefficient)	3.2	

## Experimental Protocols

Accurate modeling requires reliable experimental data. The following sections detail the methodologies for determining the key physicochemical properties of **2,4-decadienal**.

### Synthesis and Purification of (E,E)-2,4-Decadienal

A common method for the synthesis of (E,E)-**2,4-decadienal** involves the oxidation of 2-decyn-1-ol. The following is a representative protocol for the final oxidation and purification steps to obtain a high-purity sample.

Materials:

- 2-Decyn-1-ol
- Sodium acetate
- TEMPO (2,2,6,6-Tetrachloro-1-piperidinyloxy)
- Trichloroisocyanuric acid
- Dichloromethane
- 1% Sodium bicarbonate solution

Procedure:

- In a 1 L four-necked flask, combine 38.0 g (0.46 mol) of sodium acetate, 0.6 g (3.8 mmol) of TEMPO, 62.0 g (0.4 mol) of 2-decyn-1-ol, and 600 mL of dichloromethane.

- Raise the temperature to 20°C and slowly add 37.0 g of trichloroisocyanuric acid in batches over approximately 1.5 hours, maintaining the reaction temperature between 25-30°C.
- Monitor the reaction until completion.
- Filter the mixture and wash the filter cake with dichloromethane (100 mL x 1).
- Combine the organic layers and wash with 1% sodium bicarbonate solution (100 mL x 1).
- Recover the dichloromethane and collect the fraction at 58-62°C/67 Pa to yield (E,E)-**2,4-decadienal**.
- Further purification can be achieved using silica gel column chromatography with a gradient of ethyl acetate in hexane.

## Determination of Boiling Point (OECD Guideline 103)

The boiling point can be determined using several methods outlined in OECD Guideline 103, such as ebulliometry, the dynamic method, or the Siwoloboff method. The dynamic method is described here.

Principle: The boiling point is the temperature at which the vapor pressure of the liquid equals the external pressure.

Procedure:

- Place the sample in a suitable vessel and heat it.
- Measure the vapor pressure and temperature continuously.
- The boiling point is the temperature at which the vapor pressure reaches the ambient atmospheric pressure.

## Determination of Water Solubility (OECD Guideline 105)

The flask method, described in OECD Guideline 105, is suitable for substances with a water solubility above  $10^{-2}$  g/L.

Principle: A saturated solution of the substance in water is prepared, and the concentration of the substance in the aqueous phase is determined analytically.

Procedure:

- An excess amount of **2,4-decadienal** is added to a flask containing purified water.
- The flask is agitated at a controlled temperature (e.g., 20°C) for a sufficient time to reach equilibrium.
- The solution is then centrifuged or filtered to remove undissolved substance.
- The concentration of **2,4-decadienal** in the clear aqueous phase is determined using a suitable analytical method, such as gas chromatography (GC) or high-performance liquid chromatography (HPLC).

## Determination of n-Octanol/Water Partition Coefficient (LogP) (OECD Guideline 107, 117, or 123)

The partition coefficient (P) is the ratio of the equilibrium concentrations of a substance in a two-phase system of n-octanol and water. LogP is the logarithm of this ratio. Several methods are available, including the shake flask method (OECD 107), HPLC method (OECD 117), and slow-stirring method (OECD 123).

Principle (Shake Flask Method - OECD 107):

The test substance is dissolved in a mixture of n-octanol and water, shaken to allow for partitioning, and the concentration in each phase is measured after separation.

Procedure:

- Prepare a stock solution of **2,4-decadienal** in n-octanol.
- Mix a known volume of the stock solution with a known volume of water in a separatory funnel.
- Shake the funnel vigorously for a predetermined time to allow for equilibrium to be reached.

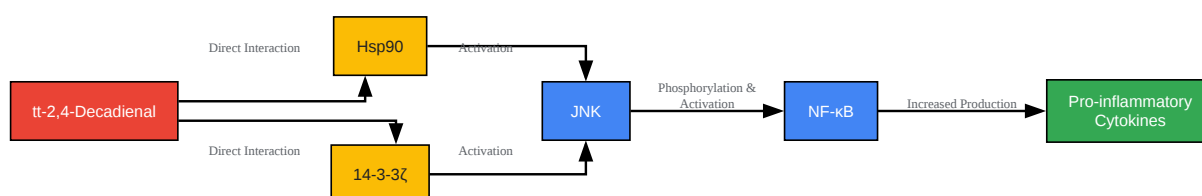
- Allow the two phases to separate.
- Determine the concentration of **2,4-decadienal** in both the n-octanol and water phases using an appropriate analytical technique.
- Calculate the partition coefficient, P, as the ratio of the concentration in the n-octanol phase to the concentration in the water phase. LogP is the base-10 logarithm of P.

## Signaling and Biological Pathways

**2,4-Decadienal** is a biologically active molecule that can modulate cellular signaling pathways, primarily related to inflammation and apoptosis.

### Inflammatory Signaling Pathway

trans,trans-**2,4-Decadienal** (tt-DDE) has been shown to induce pro-inflammatory responses in macrophages. This process involves the activation of key signaling cascades and direct interaction with specific cellular proteins.

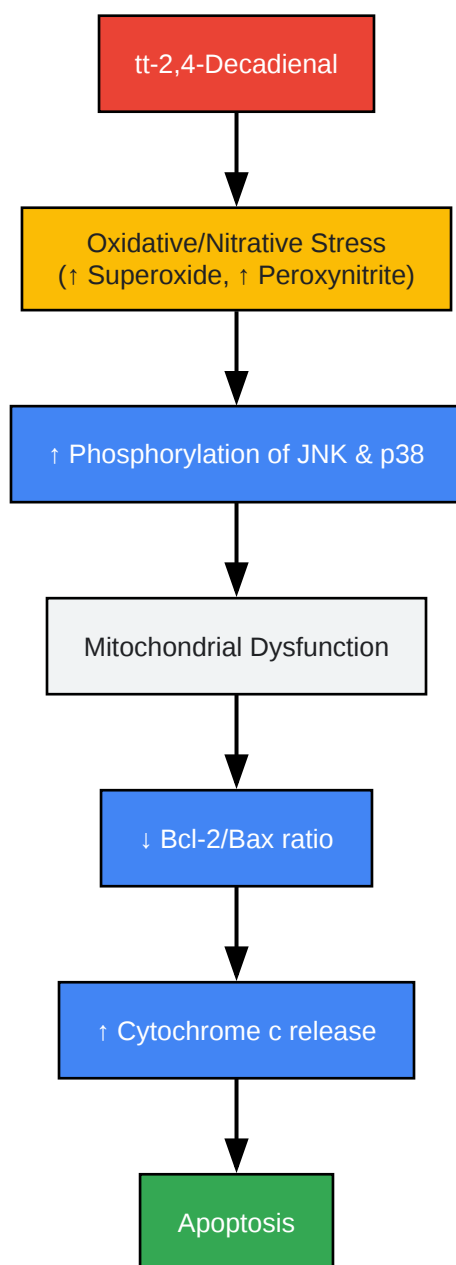


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tt-DDE Inflammatory Signaling Cascade

### Apoptosis Induction Pathway

trans,trans-**2,4-Decadienal** can induce apoptosis, particularly in vascular endothelial cells, through the generation of oxidative and nitrative stress, leading to the activation of the JNK signaling pathway.



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#### tt-DDE-Induced Apoptosis Pathway

## Conclusion

The data and protocols presented in this technical guide provide a comprehensive resource for researchers and professionals working with **2,4-decadienal**. The tabulated physicochemical properties offer a quick reference for modeling and simulation studies, while the detailed experimental methodologies provide a foundation for the generation of high-quality,

reproducible data. Furthermore, the visualization of the inflammatory and apoptotic signaling pathways offers insights into the biological activity of this compound, which is crucial for applications in drug development and toxicology. This guide serves as a valuable tool to facilitate further research and a deeper understanding of the role of **2,4-decadienal** in chemical and biological systems.

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